

Preparation of BMS-191011 Stock Solution in DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BMS-191011

Cat. No.: B7909879

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the preparation of a stock solution of **BMS-191011**, a potent BKCa channel opener, using dimethyl sulfoxide (DMSO) as the solvent. The protocol includes necessary calculations, safety precautions, and storage recommendations to ensure the stability and integrity of the compound for research applications. All quantitative data is summarized for clarity, and a visual workflow is provided to guide the user through the process.

Introduction

BMS-191011 is a small molecule activator of the large-conductance Ca²⁺-activated potassium (BKCa or KCa1.1) channels.[1][2] It has demonstrated neuroprotective effects in preclinical models of stroke.[2] Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream biological assays. DMSO is a common solvent for dissolving hydrophobic small molecules like **BMS-191011** for in vitro studies.[3][4] This protocol outlines the standardized procedure for preparing a **BMS-191011** stock solution in DMSO.

Physicochemical Properties and Solubility

A summary of the key physicochemical properties of **BMS-191011** is presented in the table below. This information is essential for accurate stock solution preparation and handling.

Property	Value	Reference
Molecular Weight (M.Wt)	370.71 g/mol	[1][2][5][6]
Molecular Formula	C ₁₆ H ₁₀ ClF ₃ N ₂ O ₃	[1][2][6]
Appearance	Crystalline solid	[3]
Purity	≥95% to ≥98% (HPLC)	[2][3][5]
Solubility in DMSO	Soluble up to 100 mM (37.07 mg/mL). Some sources indicate higher solubility (e.g., 125 mg/mL or 337.19 mM).	[2][5][6]

Experimental Protocol

This protocol details the steps for preparing a 10 mM stock solution of **BMS-191011** in DMSO. This concentration is a common starting point for serial dilutions in various experimental setups.

Materials and Equipment

- **BMS-191011** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- **BMS-191011** should be handled as a potentially hazardous substance.[\[3\]](#)
- Always wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Stock Solution Preparation (10 mM)

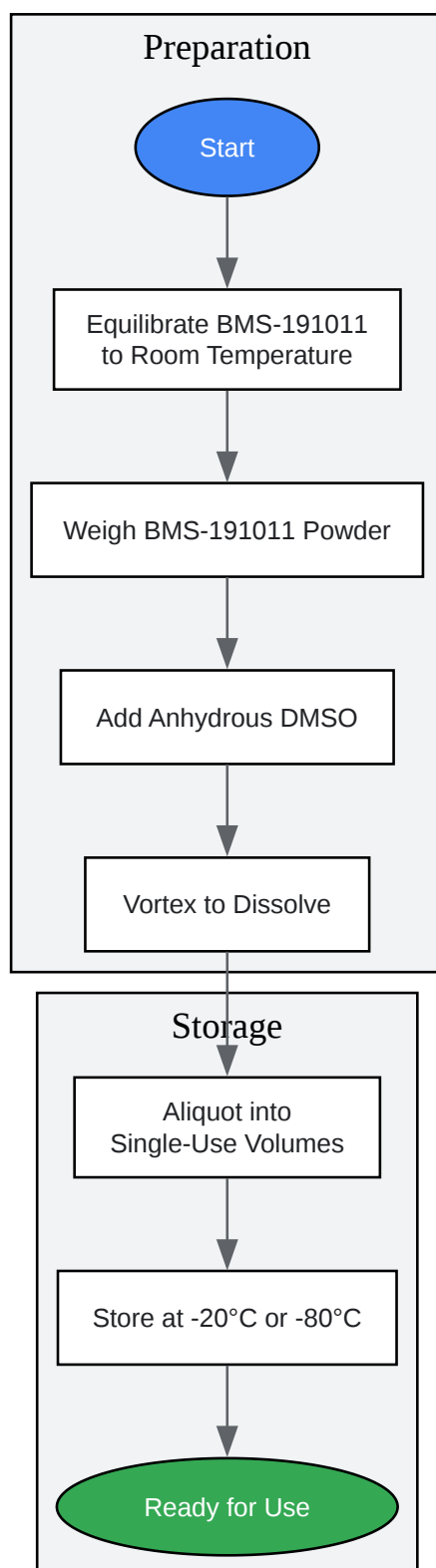
- Equilibrate: Allow the vial of **BMS-191011** powder to reach room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out the desired amount of **BMS-191011** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.707 mg of **BMS-191011**.
 - Calculation:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 370.71 \text{ g/mol} = 3.707 \text{ mg}$
- Dissolution:
 - Add the weighed **BMS-191011** powder to a sterile microcentrifuge tube or an amber glass vial.
 - Add the calculated volume of anhydrous DMSO. For 3.707 mg of **BMS-191011**, add 1 mL of DMSO to achieve a 10 mM concentration.
 - Volume Calculation Table for Different Masses:

Desired Stock Concentration	Mass of BMS-191011	Volume of DMSO to Add
10 mM	1 mg	0.270 mL (270 μ L)
10 mM	5 mg	1.35 mL
10 mM	10 mg	2.70 mL

- Mixing: Vortex the solution until the **BMS-191011** is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.[6] Visually inspect the solution to ensure there are no undissolved particles.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C or -80°C for long-term storage.[1][3][5] Stock solutions in DMSO are typically stable for several months to years when stored properly.[6][7]

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **BMS-191011** stock solution.

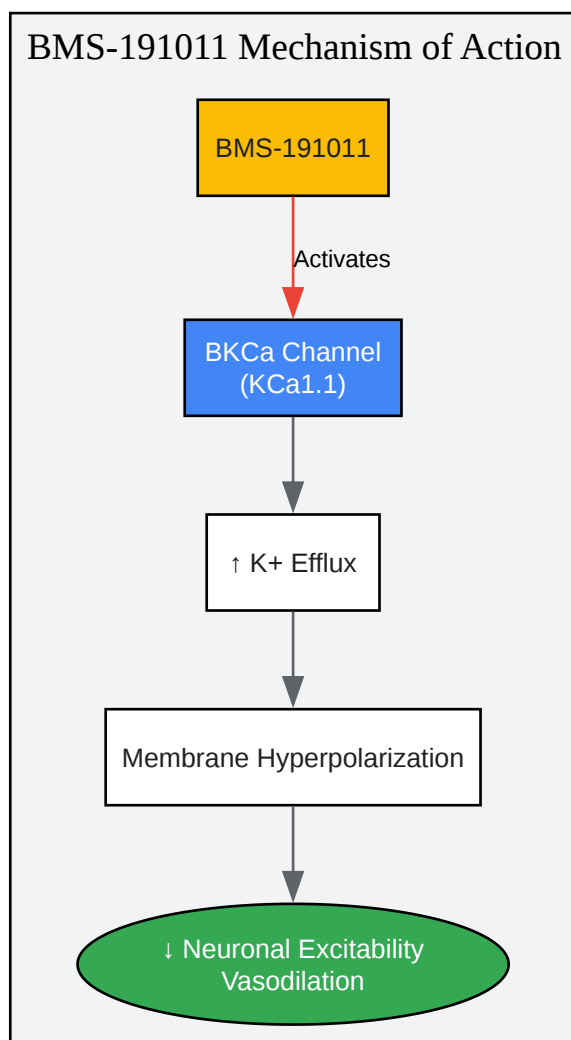


[Click to download full resolution via product page](#)

Caption: Workflow for **BMS-191011** Stock Solution Preparation.

Signaling Pathway Context

BMS-191011 is a potent opener of the large-conductance Ca^{2+} -activated potassium (BKCa) channel, also known as KCa1.1 . These channels are crucial in regulating neuronal excitability, vascular tone, and other physiological processes. By opening these channels, **BMS-191011** increases potassium efflux, leading to hyperpolarization of the cell membrane. This mechanism underlies its neuroprotective and vasodilatory effects.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BMS-191011 (BMS-A) | KCa1.1/BK opener | Probechem Biochemicals [probechem.com]
- 2. rndsystems.com [rndsystems.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. FAQs on Inhibitor Preparation [sigmaaldrich.com]
- 5. BMS 191011 | KCa1.1 channel activator | Hello Bio [hellobio.com]
- 6. BMS-191011 | Potassium Channel | TargetMol [targetmol.com]
- 7. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Preparation of BMS-191011 Stock Solution in DMSO: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7909879#how-to-prepare-bms-191011-stock-solution-in-dmsol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com